

# Dichloronitromethane nucleophilic substitution reactions

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## Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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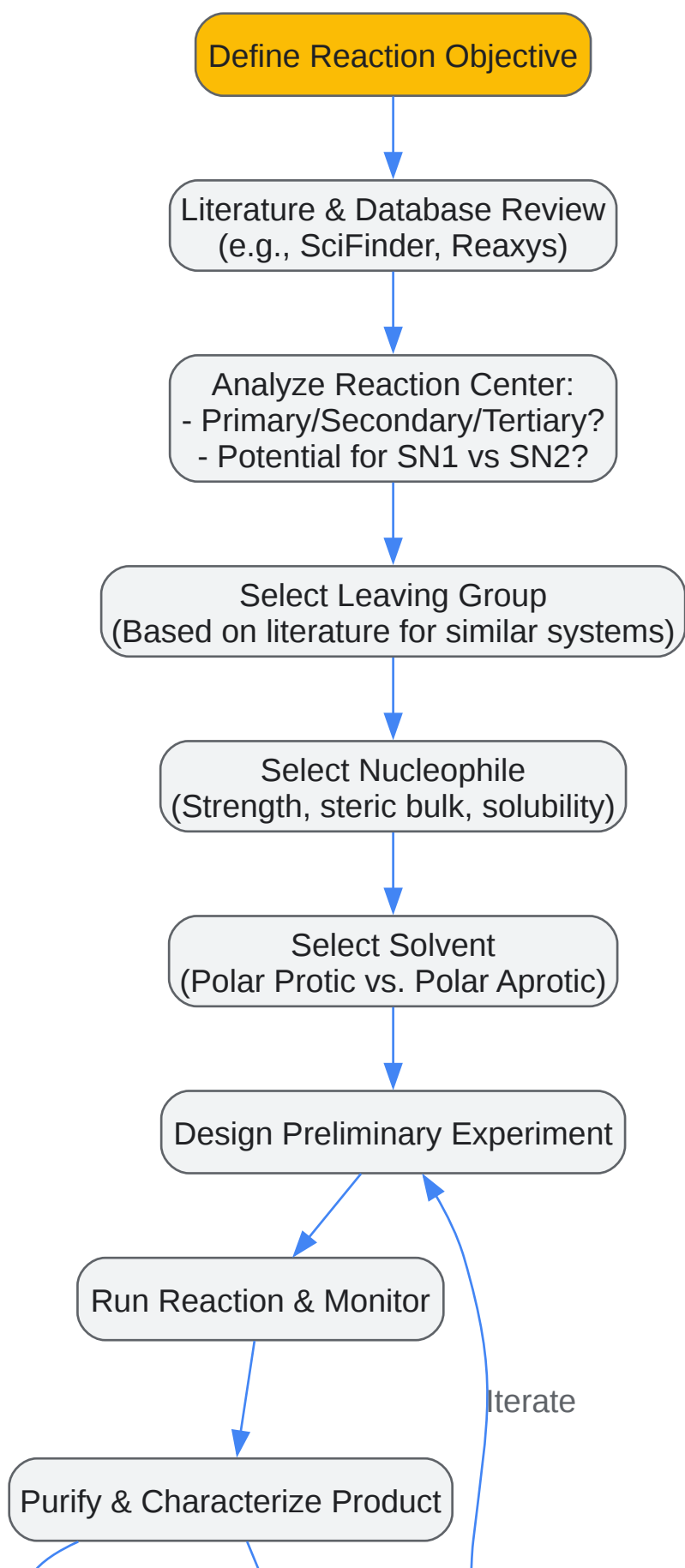
## General Principles of Nucleophilic Substitution

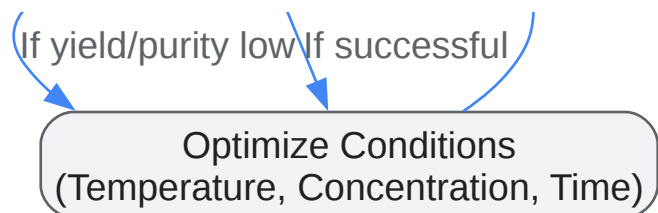
While not specific to your compound, the search did confirm the core factors that govern all nucleophilic substitution reactions, which you will need to optimize for your system [1] [2]. The table below summarizes these key factors.

Factor	Consideration for Reaction Design
<b>Substrate (Electrophile)</b>	Steric hindrance (methyl > 1° > 2° > 3°) and ability to stabilize a carbocation intermediate (for SN1) [1].
<b>Leaving Group</b>	Quality is crucial. Weaker bases (e.g., I <sup>-</sup> , Br <sup>-</sup> ) are better leaving groups than stronger bases (e.g., F <sup>-</sup> ) [1] [3].
<b>Nucleophile</b>	Strength matters for SN2; charged, less electronegative, and less sterically hindered nucleophiles are typically stronger [1] [4].
<b>Solvent</b>	<b>Polar protic</b> solvents (e.g., H <sub>2</sub> O, ROH) favor SN1; <b>polar aprotic</b> solvents (e.g., DMSO, DMF, acetone) favor SN2 [1] [2].

## A Generic Workflow for Reaction Optimization

Based on standard organic chemistry practice, the following diagram outlines a logical approach to developing a nucleophilic substitution protocol, which you can adapt once you find data on your specific compound.





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## References

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